

Safe Disposal of D-(+)-Trehalose-13C12: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-(+)-Trehalose-13C12

Cat. No.: B15555037

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **D-(+)-Trehalose-13C12**, a non-hazardous, isotopically labeled carbohydrate.

Core Safety and Handling Protocols

While **D-(+)-Trehalose-13C12** is not classified as a hazardous substance, adherence to good laboratory practices is crucial.^{[1][2]} Before handling, it is important to wear appropriate personal protective equipment (PPE), including safety glasses and gloves.^{[3][4][5]} Handling should be conducted in a well-ventilated area to minimize inhalation of any airborne dust.^{[4][5]} ^[6] In case of a spill, the material should be swept up and placed into a suitable, labeled container for disposal, avoiding methods that could generate dust.^{[3][7]}

Quantitative Data Summary

The following table summarizes key physical and chemical properties of D-(+)-Trehalose, which are applicable to its 13C12 labeled form.

Property	Value
Physical State	Solid (Powder)[3]
Appearance	Off-white[3]
Odor	Odorless[3]
pH (10% aq. sol.)	4.5-6.5[3]
Melting Point	97 - 99 °C[3]
Solubility	Water Soluble[3]
Molecular Formula	C ₁₂ H ₂₂ O ₁₁ ·2H ₂ O
Molecular Weight	378.32 g/mol [5]

Step-by-Step Disposal Procedure

The disposal of **D-(+)-Trehalose-13C12** should be conducted in accordance with local, regional, and national regulations.[3] As it is not considered a hazardous chemical, the disposal procedure is straightforward.

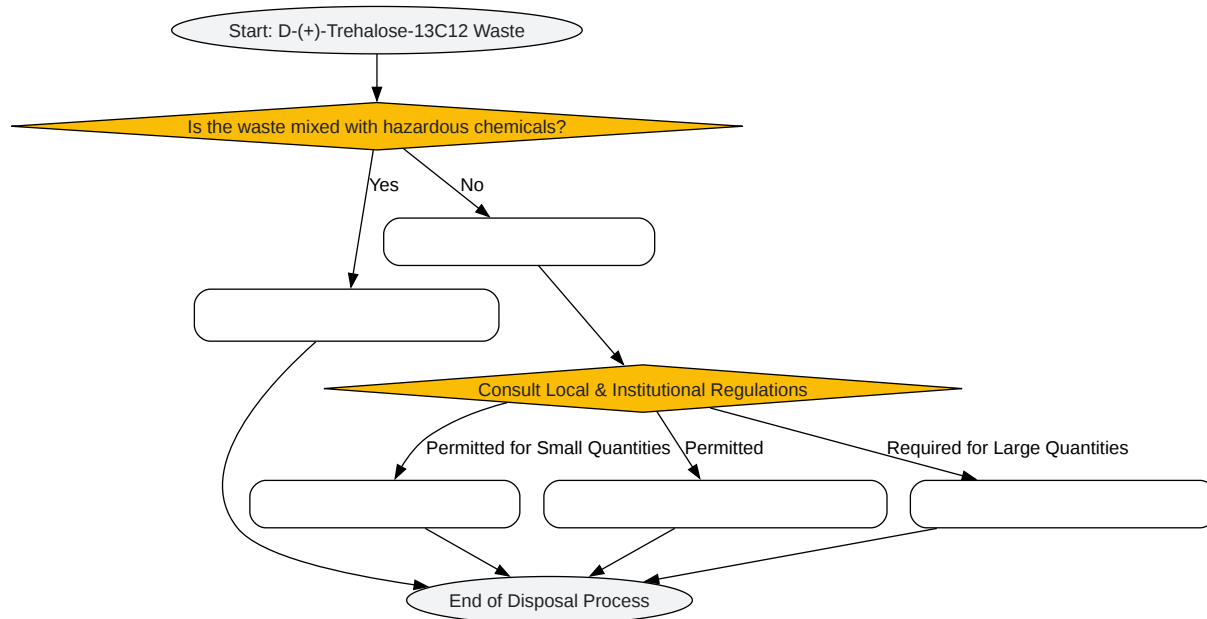
Experimental Protocol: Waste Characterization and Disposal

- **Waste Assessment:** Confirm that the **D-(+)-Trehalose-13C12** waste is not mixed with any hazardous materials. If it is, the mixture must be treated as hazardous waste and disposed of accordingly.
- **Containerization:** Place the dry, uncontaminated **D-(+)-Trehalose-13C12** waste into a clearly labeled, sealed container.
- **Regulatory Consultation:** Consult your institution's environmental health and safety (EHS) office or local waste disposal regulations to confirm the appropriate disposal pathway for non-hazardous chemical waste.
- **Disposal:** For small quantities of uncontaminated **D-(+)-Trehalose-13C12**, disposal with normal laboratory trash may be permissible, subject to institutional and local guidelines. Alternatively, it can be dissolved in a large amount of water and disposed of down the drain,

again, pending local regulations which may restrict this practice. For larger quantities, a licensed chemical waste disposal service should be utilized.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **D-(+)-Trehalose-13C12**.



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Caption: Disposal workflow for **D-(+)-Trehalose-13C12**.

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